

Essential Safety and Logistical Information for Handling Veltec (Betahistine Dihydrochloride)

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Compound of Interest

Compound Name: **Veltec**

Cat. No.: **B1166048**

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For laboratory personnel, including researchers, scientists, and drug development professionals, the safe handling of the active pharmaceutical ingredient (API) in **Veltec**, Betahistine Dihydrochloride, is paramount. This guide provides a comprehensive overview of the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Safety Precautions

Betahistine Dihydrochloride is classified as a hazardous substance that can cause skin and serious eye irritation, and may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is harmful if swallowed.[\[2\]](#) Therefore, strict adherence to safety protocols is essential.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling Betahistine Dihydrochloride to determine the appropriate level of PPE. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye/Face Protection	Safety glasses with side shields, chemical splash goggles, or a full-face shield.	Equipment should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [4] An emergency eyewash station should be readily available.[5]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile).	Gloves must be inspected before use and disposed of properly after handling.[4] Use proper glove removal technique to avoid skin contact.[4]
Skin and Body Protection	Laboratory coat, long-sleeved garments. In cases of potential significant exposure, a complete suit protecting against chemicals may be necessary.	Protective clothing should be worn to prevent skin exposure. [6]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded or if irritation is experienced.[6] For higher-risk activities, a full-face particle respirator may be appropriate.[4]	Use in a well-ventilated area is crucial.[2]

Physicochemical and Toxicological Data

The following tables provide key quantitative data for Betahistine Dihydrochloride.

Physical and Chemical Properties

Property	Value	Source
CAS Number	5579-84-0	[2][6]
Molecular Formula	C8H12N2 · 2HCl	[7]
Molecular Weight	209.12 g/mol	[7]
Melting Point	150-154 °C	[2]
Boiling Point	210.9 °C at 760 mmHg	[2]
Flash Point	96.7 °C	[2]

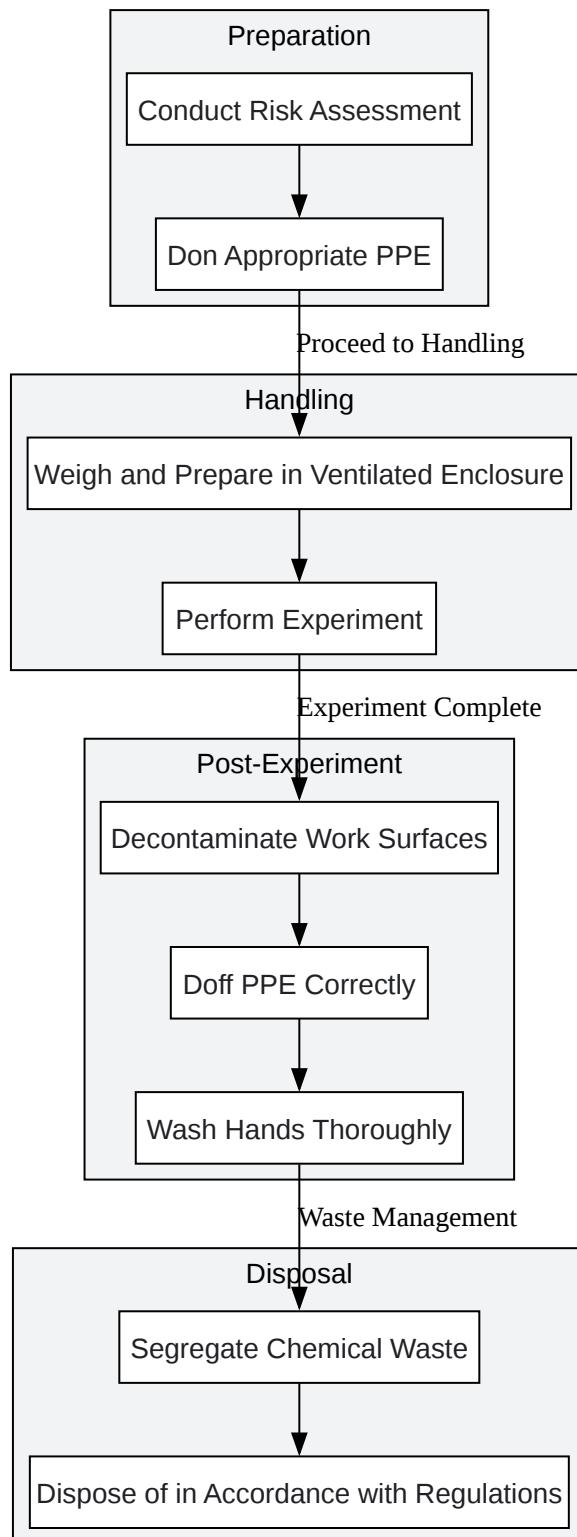
Toxicological Data

Toxicity Endpoint	Value	Classification
Acute Oral Toxicity	Harmful if swallowed	Category 4 [2]
Skin Corrosion/Irritation	Causes skin irritation	Category 2 [2][6]
Serious Eye Damage/Irritation	Causes serious eye irritation	Category 2A [2][6]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	Category 3 [2][6]

Operational and Disposal Plans

Experimental Workflow for Handling Betahistine Dihydrochloride

Operational Workflow for Handling Betahistine Dihydrochloride

[Click to download full resolution via product page](#)*Operational Workflow for Handling Betahistine Dihydrochloride*

Step-by-Step Handling Procedures:**• Preparation:**

- Conduct a thorough risk assessment for the planned experiment.
- Ensure a well-ventilated area, preferably a chemical fume hood, is used for handling the substance.[\[2\]](#)
- Don the appropriate PPE as outlined in the table above.

• Handling:

- Avoid the formation of dust and aerosols.[\[2\]](#)
- Weigh and handle the solid material in a ventilated enclosure.
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)

• In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention if irritation persists.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation occurs.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention.[\[1\]](#)

Disposal Plan:

- Chemical Waste: Dispose of Betahistine Dihydrochloride waste in a designated, labeled, and sealed chemical waste container.[\[1\]](#)
- Contaminated Materials: Any materials, such as gloves, weigh boats, or paper towels, that come into contact with the chemical should be disposed of as hazardous waste.
- Regulations: All waste disposal must be in accordance with local, state, and federal regulations.[\[1\]](#) Do not let the product enter drains.
- Empty Containers: Handle uncleaned containers as you would the product itself.

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